

Technical Guide: Solubility Profile of 2-Chloro-5-(tributylstannyl)pyrimidine

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Compound of Interest

Compound Name: 2-Chloro-5-(tributylstannyl)pyrimidine
CAS No.: 155191-68-7
Cat. No.: B185266

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for **2-Chloro-5-(tributylstannyl)pyrimidine**. Due to the limited availability of specific quantitative data for this compound, this document also includes qualitative solubility information and data for structurally related compounds. Furthermore, a detailed, generalized experimental protocol for solubility determination is provided, based on established methods for similar chemical entities.

Solubility Data

No specific quantitative solubility data for **2-Chloro-5-(tributylstannyl)pyrimidine** was identified in a thorough review of available scientific literature. However, qualitative assessments and data on analogous compounds provide valuable insights into its solubility characteristics.

The presence of the large, non-polar tributylstannyl group suggests that **2-Chloro-5-(tributylstannyl)pyrimidine** has hydrophobic properties. Consequently, it is likely to have low solubility in aqueous solutions and good solubility in common organic solvents[1].

For comparative purposes, the solubility of the closely related compound, 2-(tributylstannyl)pyrimidine, is presented below. The primary structural difference is the absence of the chloro group at the 2-position of the pyrimidine ring.

Compound	Solvent	Solubility	Data Type
2-Chloro-5-(tributylstannyl)pyrimidine	Water	Moderate to low (predicted)	Qualitative
Organic Solvents	Good (predicted)	Qualitative	
2-(Tributylstannyl)pyrimidine	Methanol	Soluble	Qualitative[2][3]
Ethyl Acetate	Soluble	Qualitative[2][3]	
Dichloromethane	Soluble	Qualitative[2][3]	
Chloroform	Soluble	Qualitative[2][3]	
Dimethylformamide (DMF)	Soluble	Qualitative[2][3]	
Dimethyl sulfoxide (DMSO)	Soluble	Qualitative[2][3]	

Experimental Protocol for Solubility Determination (Gravimetric Method)

The following is a generalized experimental protocol for determining the solubility of a compound such as **2-Chloro-5-(tributylstannyl)pyrimidine** in various solvents. This method is adapted from established gravimetric procedures for pyrimidine derivatives.

Objective: To determine the concentration of a saturated solution of the test compound in a specific solvent at a controlled temperature.

Materials:

- **2-Chloro-5-(tributylstannyl)pyrimidine**
- Selected solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, etc.)
- Analytical balance
- Temperature-controlled shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- Vials with screw caps
- Pipettes
- Drying oven or vacuum oven

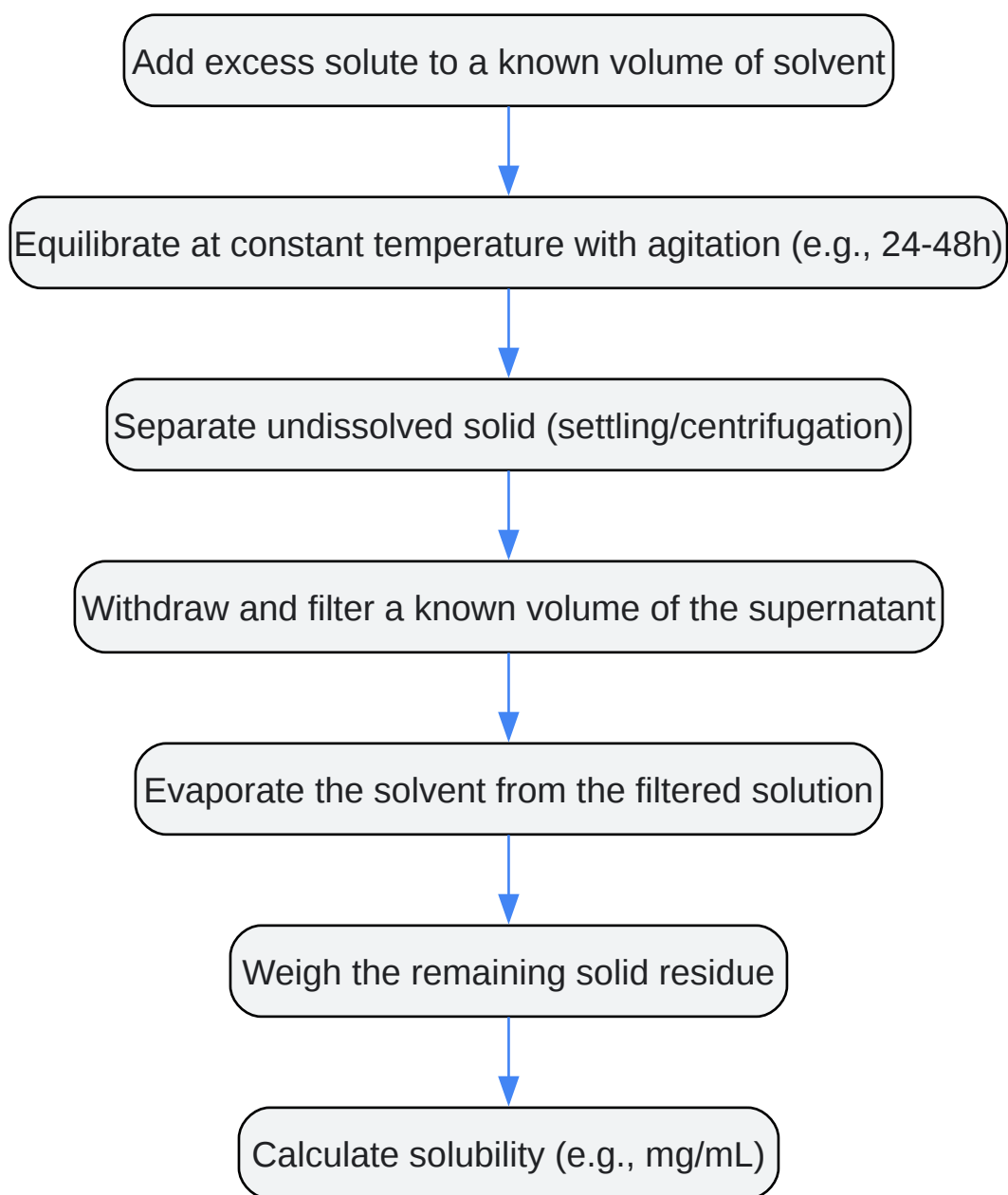
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **2-Chloro-5-(tributylstannyl)pyrimidine** to a pre-weighed vial.
 - Record the initial mass of the compound.
 - Add a known volume or mass of the selected solvent to the vial.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$, 37 $^{\circ}\text{C}$).

- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid should be visible.
- Separation of Undissolved Solid:
 - After the equilibration period, remove the vial from the shaker.
 - Allow the vial to stand undisturbed at the experimental temperature for a short period to allow the excess solid to settle.
 - For denser solids, centrifugation of the vial can be performed to facilitate separation.
- Sample Collection and Analysis:
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed pipette to avoid precipitation.
 - Filter the collected supernatant through a syringe filter into a pre-weighed, dry container.
 - Record the exact volume or mass of the filtered saturated solution.
- Solvent Evaporation and Mass Determination:
 - Place the container with the filtered solution in a drying oven or vacuum oven at a suitable temperature to evaporate the solvent completely.
 - Once the solvent is fully evaporated, allow the container to cool to room temperature in a desiccator.
 - Weigh the container with the dried solute.
 - Repeat the drying and weighing steps until a constant mass is obtained.
- Calculation of Solubility:
 - Calculate the mass of the dissolved solid by subtracting the initial weight of the empty container from the final constant weight.
 - Express the solubility in appropriate units, such as mg/mL, g/100 mL, or molarity (mol/L).

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the gravimetric determination of solubility.



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Caption: Gravimetric solubility determination workflow.

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References

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